

Solvation Characteristics of Tetraethylene Glycol in Organic Synthesis: A Technical Guide

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Compound of Interest

Compound Name: Tetraethylene Glycol

Cat. No.: B1682756

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Introduction

Tetraethylene glycol (TEG), a member of the polyethylene glycol (PEG) family, is a versatile and effective solvent in a variety of organic reactions.^[1] It is a transparent, colorless, and practically odorless liquid characterized by its low volatility, moderate viscosity, and hygroscopic nature.^{[1][2]} TEG is completely miscible with water and a wide range of organic solvents.^{[1][2]} Its unique properties, including a high boiling point and thermal stability, make it an ideal medium for high-temperature reactions and separation processes. This guide provides an in-depth look at the solvation characteristics of TEG and its applications in organic synthesis, aimed at researchers, scientists, and professionals in drug development.

Physicochemical Properties of Tetraethylene Glycol

The utility of TEG as a solvent is underpinned by its distinct physical and chemical properties. A summary of these properties is presented below.

Property	Value	References
Molecular Formula	C ₈ H ₁₈ O ₅	
Molecular Weight	194.23 g/mol	
Boiling Point	314 °C (lit.)	
Melting Point	-5.6 °C (lit.)	
Density	1.125 g/mL at 25 °C (lit.)	
Viscosity	61.9 mPa·s at 20 °C	
Flash Point	182 °C (closed cup)	
Vapor Pressure	<0.01 mmHg at 20 °C	
Refractive Index	n _{20/D} 1.459 (lit.)	
Solubility in Water	Miscible	

Core Solvation Characteristics

TEG's effectiveness as a solvent stems from its amphiphilic molecular structure, which includes polar hydroxyl groups and ether linkages, allowing for a broad range of solvency.

Hydrogen Bonding and Polarity: The presence of terminal hydroxyl groups and ether oxygens allows TEG to act as both a hydrogen bond donor and acceptor. This capability is crucial for dissolving a wide array of solutes, from polar organic molecules to inorganic salts.

Cation Coordination and Phase-Transfer Catalysis: The repeating ethylene oxide units in the TEG backbone create a flexible chain with multiple oxygen atoms that can effectively coordinate with metal cations, such as Na⁺ and K⁺. This chelating effect is analogous to the action of crown ethers, forming a lipophilic exterior around the cation. This property makes TEG and its derivatives effective phase-transfer catalysts (PTCs). In phase-transfer catalysis, an ionic reactant, often soluble in an aqueous phase but not an organic phase, is transported into the organic phase to react. TEG facilitates this by complexing with the cation of an inorganic salt, allowing the "naked" and highly reactive anion to enter the organic phase and participate in the reaction. This mechanism enhances reaction rates under milder conditions and can improve product yields.

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References

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- To cite this document: BenchChem. [Solvation Characteristics of Tetraethylene Glycol in Organic Synthesis: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682756#solvation-characteristics-of-tetraethylene-glycol-in-organic-synthesis]

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